



Dissolving LY-2584702 Tosylate Salt: Application Notes and Protocols

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Compound of Interest		
Compound Name:	LY-2584702 tosylate salt	
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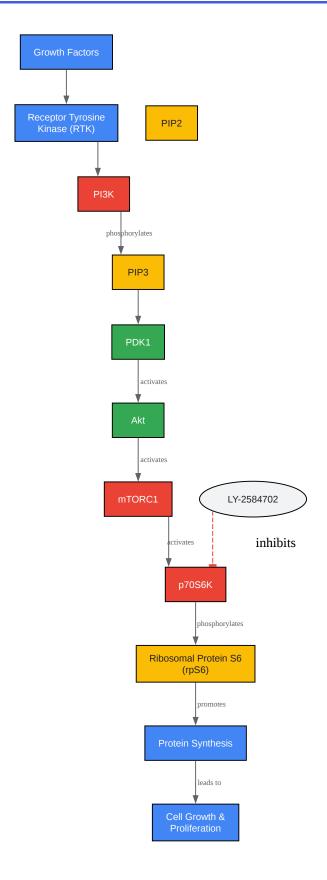
Introduction

LY-2584702, in its tosylate salt form, is a potent and selective, ATP-competitive inhibitor of the 70-kDa ribosomal protein S6 kinase (p70S6K).[1][2][3] p70S6K is a critical downstream effector in the PI3K/Akt/mTOR signaling pathway, a cascade frequently dysregulated in various cancers.[4][5] By inhibiting p70S6K, LY-2584702 blocks the phosphorylation of the S6 ribosomal protein, a key step in protein synthesis and cell cycle progression, thereby impeding tumor cell growth and proliferation.[3][5] The tosylate salt form of LY-2584702 enhances the compound's stability and solubility, making it more suitable for research and development.[2] This document provides detailed application notes and protocols for the effective dissolution of LY-2584702 tosylate salt for both in vitro and in vivo studies.

Mechanism of Action of LY-2584702

LY-2584702 targets p70S6K, a serine/threonine kinase that plays a pivotal role in cell growth, proliferation, and survival.[5][6] The activation of p70S6K is regulated by multiple upstream signals, including the PI3K/Akt/mTOR pathway.[4][7] Once activated, p70S6K phosphorylates several substrates, most notably the S6 ribosomal protein (rpS6).[7] This phosphorylation event is crucial for the translation of a specific subset of mRNAs that encode for ribosomal proteins and elongation factors, thus driving protein synthesis and facilitating cell growth.[6] LY-2584702, by inhibiting p70S6K, prevents the phosphorylation of rpS6, leading to a downstream reduction in protein synthesis and a subsequent inhibition of cell proliferation.[3][5]





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Caption: p70S6K signaling pathway and the inhibitory action of LY-2584702.



Solubility Data

The solubility of **LY-2584702 tosylate salt** can vary depending on the solvent and the intended application (in vitro vs. in vivo). The following tables summarize the solubility data from various sources.

In Vitro Solubility

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	10.25 - 100	16.60 - 161.91	May require sonication and warming.[1][8] Use fresh, anhydrous DMSO as moisture can reduce solubility. [1]
DMF	10	~16.2	-

In Vivo Formulations

Solvent System	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 1	≥ 1.62	Clear solution.[8]
10% DMSO >> 90% (20% SBE-β-CD in saline)	1	1.62	Suspended solution; may require sonication.[8]
10% DMSO >> 90% corn oil	≥1	≥ 1.62	Clear solution.[8]
DMSO:PBS (pH 7.2) (1:2)	0.3	~0.49	-



Experimental Protocols Preparation of Stock Solutions for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **LY-2584702 tosylate salt** in DMSO.

Materials:

- LY-2584702 tosylate salt (MW: 617.62 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Warming block or water bath (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of LY-2584702 tosylate salt needed:
 - Mass (mg) = 10 mmol/L * 1 L/1000 mL * 617.62 g/mol * 1000 mg/g * 1 mL = 6.1762 mg
- Weigh the compound: Carefully weigh out approximately 6.18 mg of LY-2584702 tosylate
 salt and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube.
- Dissolve the compound:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube for 5-10 minutes.[8]



- Gentle warming (e.g., 37°C) can also aid in dissolution.
- Visually inspect: Ensure the solution is clear and free of any visible particulates.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for up to 6 months or -80°C for up to one year.[9]

Preparation of Formulation for In Vivo Animal Studies

This protocol outlines the preparation of a 1 mg/mL dosing solution of **LY-2584702 tosylate** salt in a vehicle suitable for oral gavage or injection.

Materials:

- LY-2584702 tosylate salt
- Anhydrous DMSO
- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

- Prepare a concentrated stock: Prepare a 10 mg/mL stock solution of LY-2584702 in DMSO as described in the in vitro protocol.
- Vehicle preparation (example for a 1 mL final volume):
 - In a sterile tube, add 100 μL of the 10 mg/mL LY-2584702 DMSO stock solution.
 - Add 400 μL of PEG300 and vortex until the solution is clear.

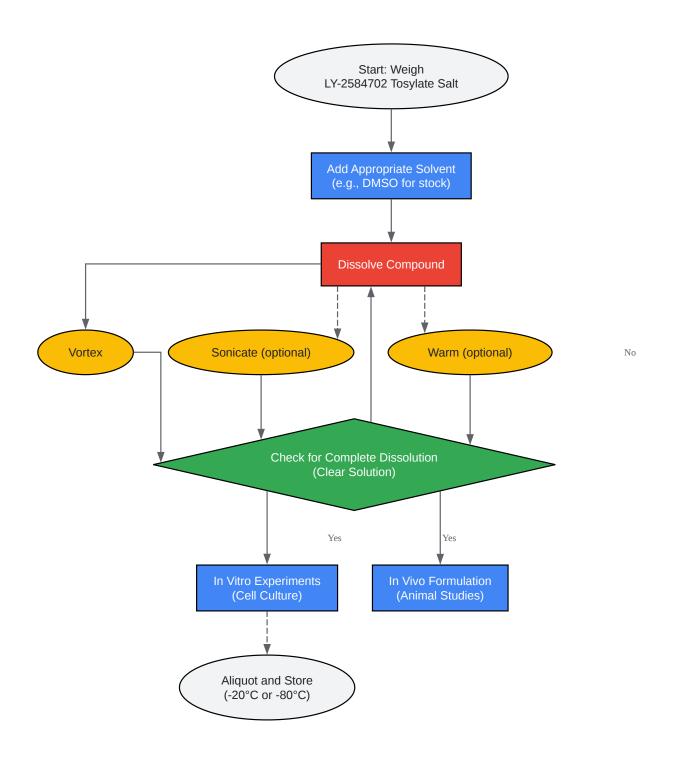






- \circ Add 50 µL of Tween-80 and vortex thoroughly.
- Add 450 μL of sterile saline to bring the final volume to 1 mL. Vortex until the solution is a clear, homogenous mixture.
- Final Concentration: The final concentration of LY-2584702 will be 1 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Administration: This formulation should be prepared fresh before each use and administered to animals based on their body weight to achieve the desired dosage (e.g., mg/kg).





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Caption: General workflow for dissolving LY-2584702 tosylate salt.



Stability and Storage

Proper storage of **LY-2584702 tosylate salt** and its solutions is crucial to maintain its chemical integrity and biological activity.

- Solid Form: The tosylate salt powder should be stored at 4°C, sealed, and protected from moisture.[8] Under these conditions, it is stable for at least four years.[10]
- In Solvent:
 - Stock solutions in DMSO should be stored at -20°C for up to 6 months or at -80°C for up to 1 year.[9]
 - It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.
 - For in vivo formulations, it is best to prepare the solution fresh on the day of use.

Concluding Remarks

The successful use of **LY-2584702 tosylate salt** in research and drug development hinges on its proper dissolution and handling. The protocols and data presented in these application notes provide a comprehensive guide for researchers to prepare stable and effective solutions for a variety of experimental needs. Adherence to these guidelines will help ensure the reproducibility and accuracy of experimental results. Always refer to the manufacturer's product data sheet for the most specific and up-to-date information.

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